

# Agathic Acid Reference Standard: A Comparative Guide to Purity and Characterization

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Agathic acid*

Cat. No.: *B1664430*

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For researchers, scientists, and drug development professionals requiring a well-characterized reference standard for **agathic acid**, ensuring high purity and comprehensive analytical data is paramount. This guide provides a comparative overview of **agathic acid** reference standards, detailing typical purity specifications and the analytical methods used for their characterization. The information presented herein is compiled from supplier specifications and representative data from scientific literature.

## Comparison of Agathic Acid Reference Standards

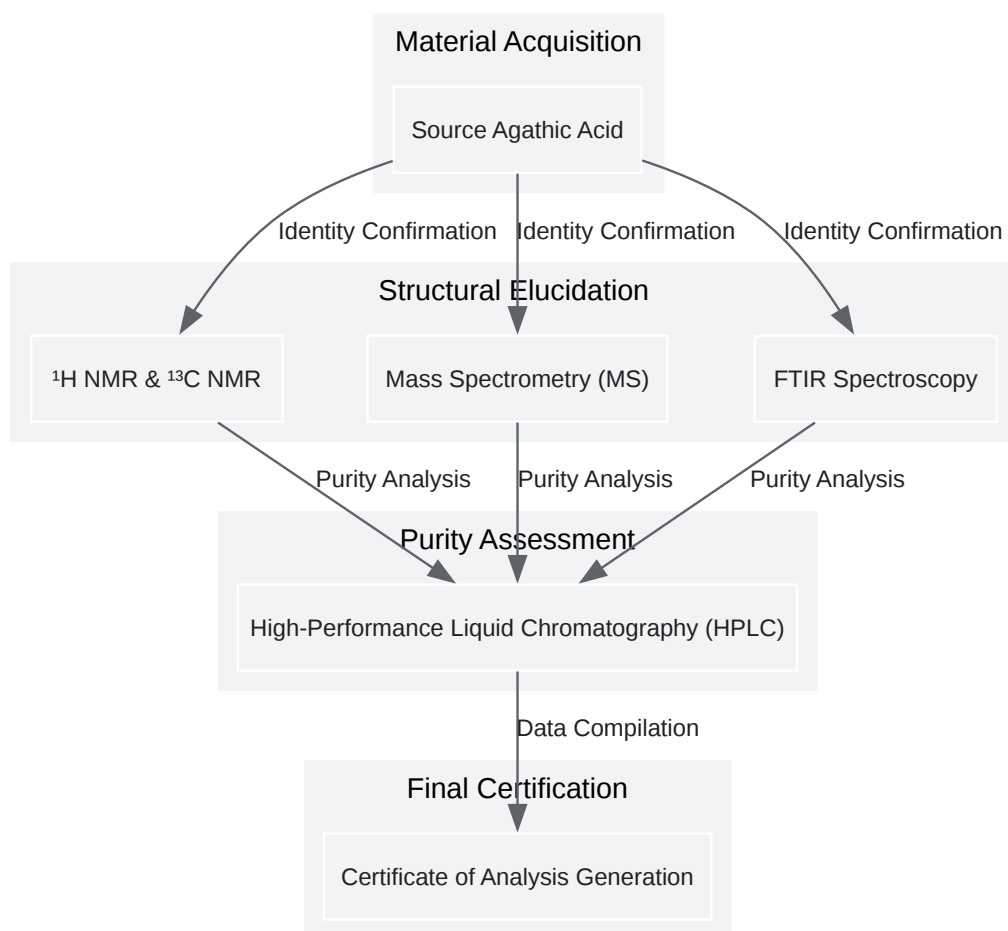
The purity of a reference standard is a critical factor for the accuracy and reliability of analytical and biological studies. While obtaining detailed Certificates of Analysis from all suppliers can be challenging, this table summarizes the typical purity and characterization data available for commercially offered **agathic acid** reference standards.

Parameter	Supplier A (Representative)	Supplier B (Alternative)
Purity (by HPLC)	> 98% <a href="#">[1]</a>	Information not readily available
Molecular Formula	C <sub>20</sub> H <sub>30</sub> O <sub>4</sub>	C <sub>20</sub> H <sub>30</sub> O <sub>4</sub>
Molecular Weight	334.45 g/mol	334.45 g/mol
CAS Number	640-28-8	640-28-8
Appearance	White to off-white solid	Not specified
Solubility	Soluble in DMSO <a href="#">[1]</a>	Not specified
Storage Conditions	Long-term: -20°C, Short-term: 4°C <a href="#">[1]</a>	Not specified
Characterization Data	HPLC, <sup>1</sup> H NMR, Mass Spectrometry (MS), FTIR	Not specified

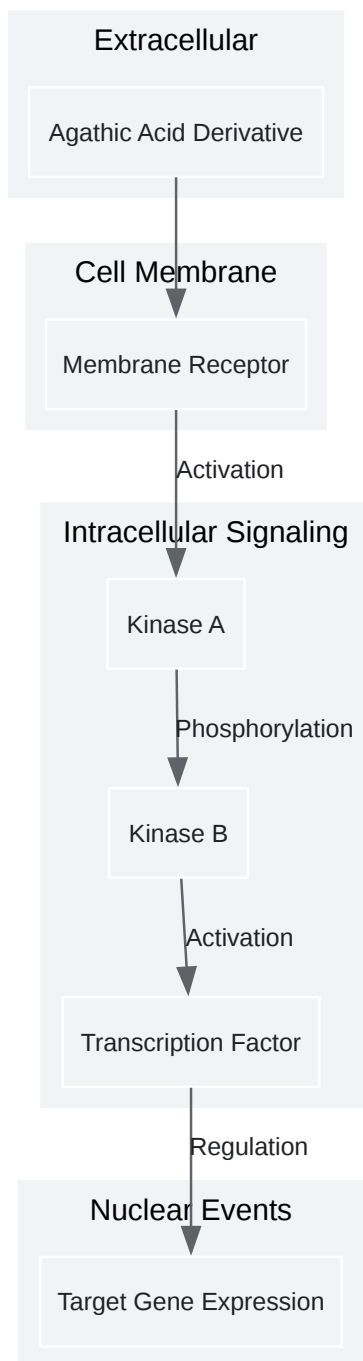
## Characterization Workflow

A comprehensive characterization of an **agathic acid** reference standard involves a multi-step analytical workflow to confirm its identity and purity. This process ensures that the material is suitable for its intended use in research and development.

## Agathic Acid Reference Standard Characterization Workflow



## Hypothetical Signaling Pathway for an Agathic Acid Derivative

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## References

- 1. medkoo.com [medkoo.com]
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Address: 3281 E Guasti Rd

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